

A-1165442: A Technical Guide to its Role in Nociception Research

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Compound of Interest

Compound Name: A-1165442

Cat. No.: B10800525

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the pharmacological profile of **A-1165442**, a potent and selective antagonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) receptor. It details its mechanism of action, its efficacy in preclinical models of pain, and the experimental protocols used for its characterization, providing a comprehensive resource for researchers in the field of nociception and pain drug development.

Core Compound Profile: A-1165442

A-1165442 is a small molecule that acts as a competitive antagonist at the TRPV1 receptor, an ion channel known for its critical role in pain perception.^[1] The activation of TRPV1 by noxious stimuli such as heat, acid, and capsaicin leads to the transmission of pain signals.^[2] By blocking this receptor, **A-1165442** effectively mitigates pain responses in various preclinical models.

Quantitative Pharmacological Data

The following tables summarize the key quantitative data for **A-1165442**, showcasing its potency, selectivity, and in vivo efficacy.

Table 1: In Vitro Potency of **A-1165442**

Target	Agonist	Assay Type	Parameter	Value	Species
TRPV1	Capsaicin	Not Specified	IC50	9 nM	Human
TRPV1	Acid (pH not specified)	Not Specified	% Blockade	62% at 30 μ M	Not Specified

Table 2: In Vivo Efficacy of **A-1165442** in Rat Models

Pain Model	Administration Route	Parameter	Value
Capsaicin-induced Nocifensive Behaviors	Oral	ED50	9.5 μ mol/kg
Osteoarthritis	Oral (single dose)	ED50	35 μ mol/kg

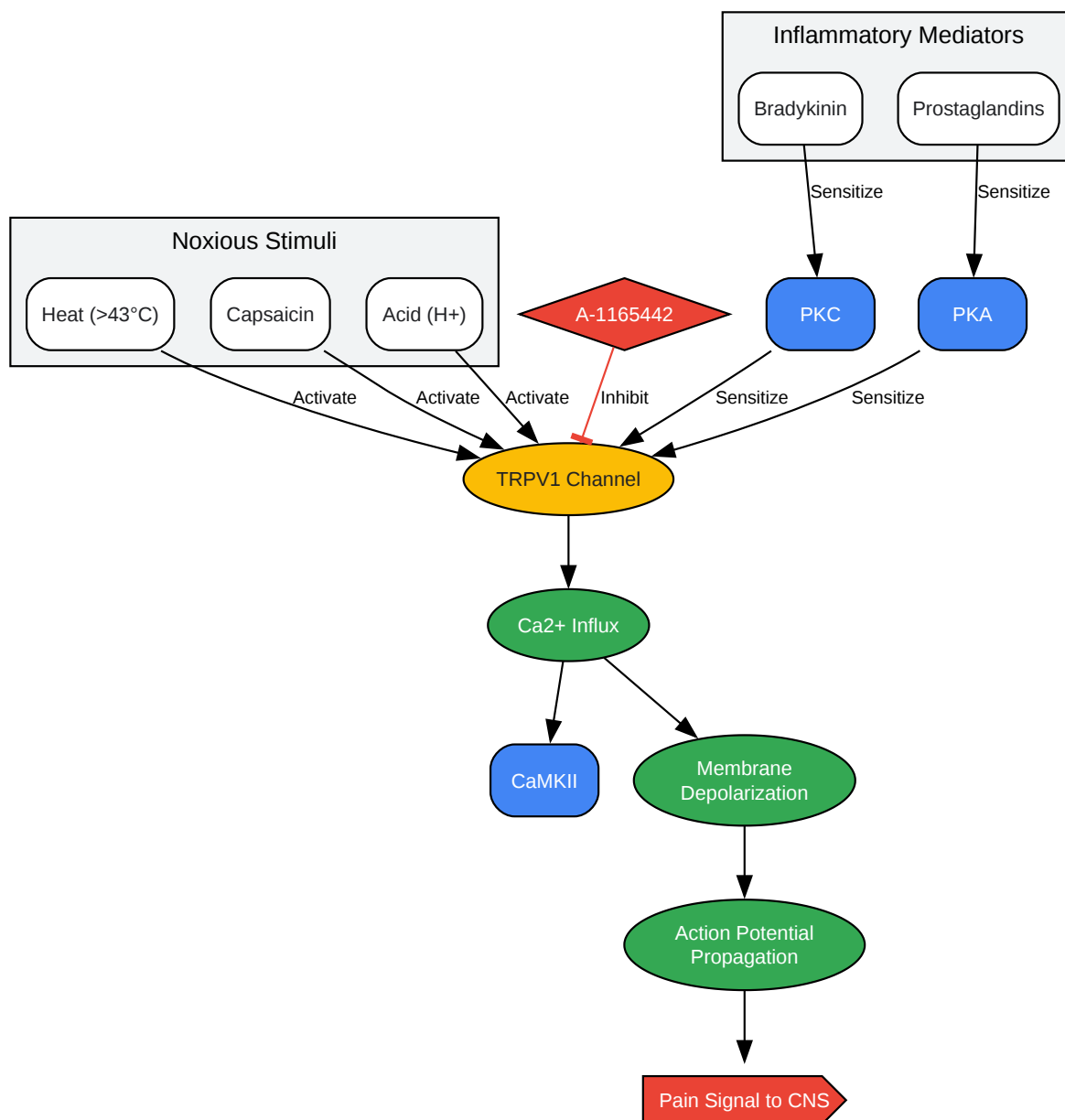
Table 3: Selectivity Profile of **A-1165442**

Target	Result
TRPA1, TRPM8, TRPV2, TRPV3	>100-fold selectivity
P2X2/3, Cav2.2, Nav channels, KCNQ2/3	>100-fold selectivity
Broad panel of 74 other receptors, ion channels, and enzymes (at 10 μ M)	Minimal cross-reactivity

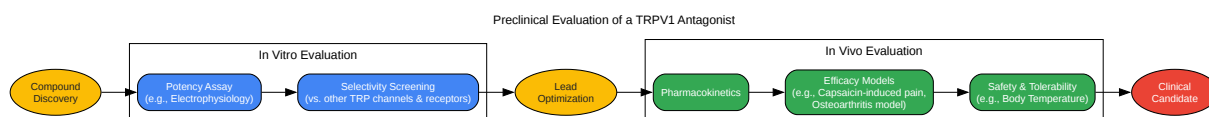
Signaling Pathways and Experimental Workflows

To visualize the mechanism of action and the evaluation process for **A-1165442**, the following diagrams are provided.

TRPV1 Signaling Pathway in Nociception

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TRPV1 Signaling Pathway in Nociception



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References

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- 2. What are TRPV1 antagonists and how do they work? [synapse.patsnap.com]
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